

Spectroscopic and Synthetic Overview of Substituted Coumarins: A Guide for Researchers

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Compound of Interest

Compound Name: 2H-1-Benzopyran-2-one, 6-amino-5-nitro-

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Introduction

This technical guide addresses the spectroscopic characteristics of amino-nitro substituted coumarins, with a specific focus on the isomeric precursors of 6-amino-5-nitrocoumarin. Due to the absence of published experimental spectroscopic data for 6-amino-5-nitrocoumarin, this document provides a comprehensive overview of the available data for the closely related and synthetically relevant precursors: 6-nitrocoumarin and 6-aminocoumarin. This information serves as a valuable reference for researchers and professionals in drug development by offering insights into the expected spectral features and providing established synthetic methodologies.

Spectroscopic Data of Precursor Molecules

The following tables summarize the available spectroscopic data for 6-nitrocoumarin and 6-aminocoumarin, key intermediates in the potential synthesis of 6-amino-5-nitrocoumarin.

6-Nitrocoumarin

Table 1: Spectroscopic Data for 6-Nitrocoumarin

Spectroscopy	Data
¹ H NMR (DMSO-d ₆)	δ 8.74 (d, J=3Hz, 1H), 8.42 (dd, J=3, 9Hz, 1H), 8.24 (d, J=10Hz, 1H), 7.63 (d, J=9Hz, 1H), 6.70 (d, J=10Hz, 1H)[1]
IR (KBr Pellet)	Characteristic peaks for C=O (lactone), C=C (aromatic), and NO ₂ stretching.
Mass Spec. (EI)	Molecular Ion (M ⁺): m/z 191[2]
Molecular Formula	C ₉ H ₅ NO ₄ [2][3]
Molecular Weight	191.14 g/mol [2][3]
Melting Point	185.0-192.0 °C

6-Aminocoumarin

Table 2: Spectroscopic Data for 6-Aminocoumarin

Spectroscopy	Data
¹ H NMR	Data not explicitly detailed in the provided search results. Theoretical calculations for a related aminocoumarin have been performed.[4]
¹³ C NMR	Data not available in the provided search results.
IR	Data not explicitly detailed in the provided search results. Theoretical spectra for a related aminocoumarin have been generated.[5]
Mass Spec. (GC-MS)	Molecular Ion (M ⁺): m/z 161.16[6]
Molecular Formula	C ₉ H ₇ NO ₂ [6]
Molecular Weight	161.16 g/mol [6]

Experimental Protocols

The synthesis of aminocoumarins typically proceeds through the nitration of a coumarin precursor followed by the reduction of the nitro group. While a specific protocol for 6-amino-5-nitrocoumarin is unavailable, the following general procedures for the synthesis of 6-nitrocoumarin and its subsequent reduction to 6-aminocoumarin are well-established.^[7]

Synthesis of 6-Nitrocoumarin

A common method for the synthesis of 6-nitrocoumarin involves the nitration of coumarin.^[1]

- Procedure: Coumarin is treated with an excess of fuming nitric acid. The reaction is typically carried out overnight at room temperature. This process predominantly yields 6-nitrocoumarin.^[1]

Synthesis of 6-Aminocoumarin

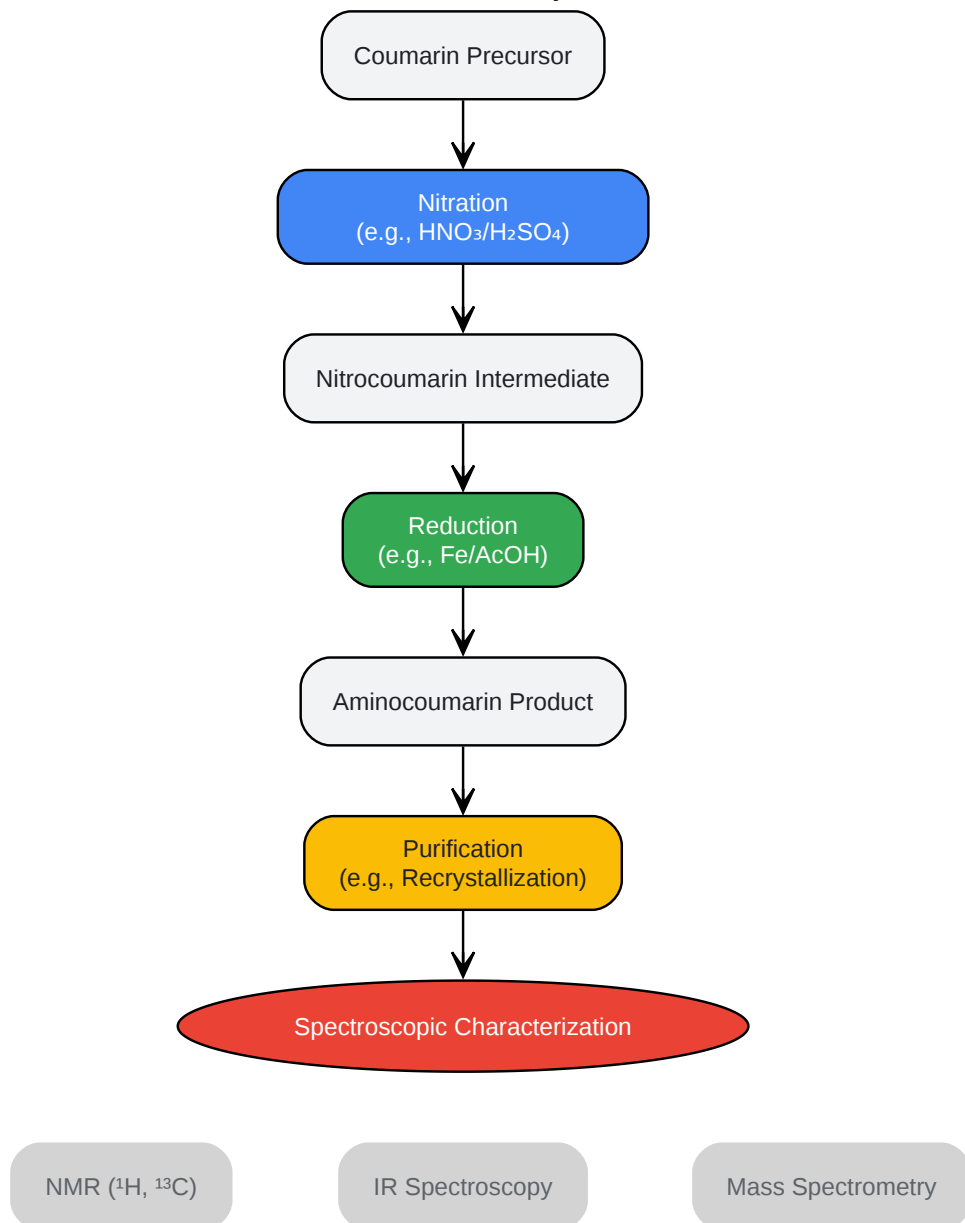
The reduction of a nitrocoumarin is a standard method to produce the corresponding aminocoumarin.^[7]

- Procedure: 6-nitrocoumarin is dissolved in a suitable solvent such as dioxane. The reduction can be achieved using iron powder in the presence of glacial acetic acid and water, followed by refluxing the mixture for several hours. The resulting aminocoumarin can then be isolated and purified.^[7]

Synthetic and Analytical Workflow

The general pathway for the synthesis and characterization of an aminocoumarin from a coumarin precursor is illustrated below. This workflow outlines the key synthetic steps and the analytical techniques used to verify the structure of the intermediates and final product.

General Workflow for Aminocoumarin Synthesis and Characterization

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Caption: Synthetic and analytical workflow for aminocoumarins.

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